

Personal protective equipment for handling Vinyl octanoate

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Compound of Interest

Compound Name: **Vinyl octanoate**

Cat. No.: **B1583061**

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Essential Safety and Handling Guide for Vinyl Octanoate

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and logistical procedures for the handling and disposal of **Vinyl octanoate**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment. Adherence to these guidelines is critical to mitigate risks associated with this chemical.

Hazard Identification

Vinyl octanoate is a combustible liquid that can cause significant irritation. Key hazards identified include:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.[\[1\]](#)
- Flammability: Classified as a combustible liquid. It is also considered toxic by inhalation and flammable.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against exposure. The required level of protection depends on the specific laboratory procedure being performed.

Scenario	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Laboratory Use	Safety glasses with side shields or chemical safety goggles.	Chemical-resistant gloves (e.g., Nitrile rubber).	Standard laboratory coat worn over long pants and closed-toe shoes.	Not required if handled within a certified chemical fume hood.
Large Volume Transfers or Splash Potential	Tight-sealing chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves (e.g., Viton™, Nitrile).	Chemical-resistant apron or coveralls over a lab coat.	Not required if handled within a certified chemical fume hood.
Spill Cleanup & Emergencies	Tight-sealing chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Full chemical-resistant suit or coveralls.	An appropriate NIOSH-approved respirator with organic vapor cartridges may be required if ventilation is inadequate or in the event of a large spill.

Quantitative and Safety Data

The following table summarizes key physical, chemical, and safety data for **Vinyl octanoate**.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol
CAS Number	818-44-0
Appearance	Liquid
Hazards	Skin Irritant, Eye Irritant, Respiratory Irritant, Combustible Liquid
Storage Temperature	Refrigerated
Exposure Limits (OSHA PEL / ACGIH TLV)	No specific exposure limits have been established. All contact should be minimized.

Operational Plans: Handling and Storage

Proper handling procedures are essential to minimize exposure and prevent accidents.

Pre-Handling Protocol

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Locate Safety Equipment: Identify the location of the nearest safety shower, eyewash station, fire extinguisher, and spill kit.
- Verify Engineering Controls: Ensure the chemical fume hood is operational and has a current certification.
- Inspect PPE: Check all personal protective equipment for integrity and cleanliness before use.

Safe Handling Protocol

- Work in a Fume Hood: Conduct all procedures involving the transfer and manipulation of **Vinyl octanoate** inside a certified chemical fume hood to minimize inhalation exposure.

- **Avoid Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.
- **Prevent Contact:** Avoid all direct contact with skin and eyes and prevent inhalation of vapors.
- **Storage:** Store containers in a cool, well-ventilated place. Keep containers tightly closed and refrigerated as recommended.

Emergency and Disposal Plans

Immediate and appropriate action is necessary in the event of an emergency.

Spill Management Protocol

- **Minor Spills (inside a fume hood):**
 - Alert personnel in the immediate area.
 - Use a spill kit with an inert absorbent material (e.g., clay, sand) to contain and absorb the liquid.
 - Carefully collect the absorbed material into a designated, labeled hazardous waste container.
 - Decontaminate the spill area according to your institution's procedures.
- **Major Spills:**
 - Evacuate the area immediately and restrict access.
 - Alert others and activate the fire alarm if necessary.
 - Contact your institution's Environmental Health and Safety (EHS) office or emergency response team.
 - Provide details of the spilled chemical to emergency responders.

First-Aid Measures

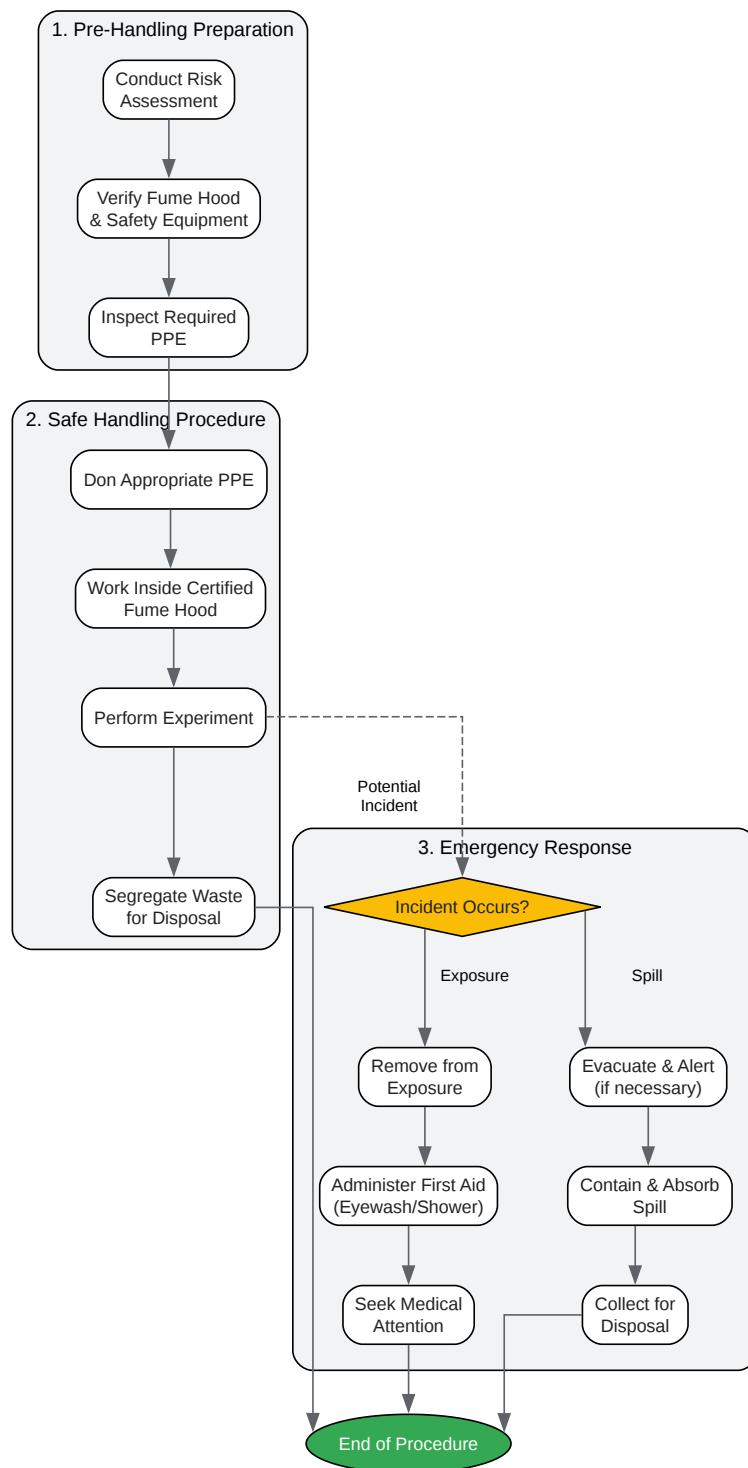
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Wash the affected area immediately with soap and plenty of water while removing all contaminated clothing.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Waste Disposal Plan

- Segregation: Collect all **Vinyl octanoate** waste, including contaminated absorbent materials and empty containers, in a dedicated, properly labeled hazardous waste container. The container must be compatible with the chemical.
- Storage: Store waste containers in a designated satellite accumulation area away from incompatible materials and ignition sources. Do not fill liquid waste containers to more than 75% capacity to allow for vapor expansion.
- Disposal: Follow your institution's specific procedures for hazardous waste pickup and disposal. Do not dispose of **Vinyl octanoate** in the general trash or down the drain.

Procedural Workflow Diagram

Vinyl Octanoate: Safe Handling and Emergency Workflow

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Caption: Workflow for handling **Vinyl octanoate** and responding to potential incidents.

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References

- 1. Vinyl octanoate | C10H18O2 | CID 13164 - PubChem [pubchem.ncbi.nlm.nih.gov]
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